

"1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate" literature review

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Compound of Interest

Compound Name: 1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate

Cat. No.: B1342479

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Literature Review: 1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive review of the available scientific literature on the chemical compound **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate**. Despite a thorough search of chemical databases and scientific literature, specific data regarding the synthesis, biological activity, mechanism of action, and quantitative experimental results for this particular molecule are exceedingly scarce. This document summarizes the available chemical identity information and provides a broader context based on related indole-6-carboxylic acid derivatives, which are significant in medicinal chemistry. The absence of dedicated research on the title compound suggests it may primarily serve as a chemical intermediate or a library compound that has not yet been the subject of in-depth biological investigation.


Introduction

The indole scaffold is a privileged structure in drug discovery, forming the core of numerous natural products and synthetic molecules with a wide range of biological activities.^[1] Derivatives of indole are known to possess anti-inflammatory, antimicrobial, antiviral, and

anticancer properties, among others.[1] Specifically, indole-6-carboxylic acid and its derivatives are recognized as important intermediates in the synthesis of various pharmaceuticals, including agents targeting neurological disorders and cancer.[2] This review focuses on the specific diester, **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate**, aiming to collate and present all available technical information for the scientific community.

Chemical and Physical Properties

1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate is a known chemical entity, and its basic properties have been cataloged by various chemical suppliers. A summary of this information is presented in Table 1.

Property	Value	Reference
CAS Number	354587-63-6	[Chemical Supplier Databases]
Molecular Formula	C ₁₅ H ₁₇ NO ₄	[Chemical Supplier Databases]
Molecular Weight	275.30 g/mol	[Chemical Supplier Databases]
Canonical SMILES	<chem>CC(C)(C)OC(=O)N1C=CC2=C1C=C(C)C(=O)C(=O)OC</chem>	[Chemical Supplier Databases]
Structure		[Chemical Supplier Databases]

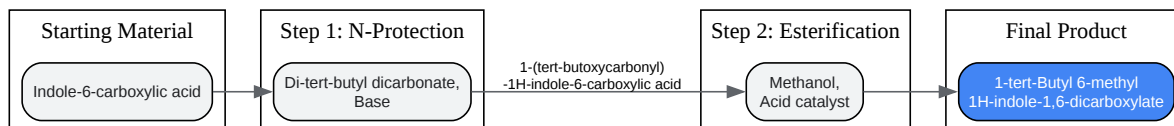
Note: The structure is a representation based on the chemical name.

Synthesis and Characterization

A detailed, peer-reviewed synthesis protocol specifically for **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate** has not been identified in the public domain. However, general synthetic strategies for related indole-1,6-dicarboxylates can be inferred from the literature on indole chemistry.

The synthesis would likely involve the N-protection of an indole-6-carboxylic acid derivative followed by esterification. The tert-butoxycarbonyl (Boc) group is a common protecting group for the indole nitrogen, which can be introduced using di-tert-butyl dicarbonate. The methyl ester at the 6-position could be introduced via standard esterification procedures.

A plausible, though unverified, synthetic workflow is proposed below.



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Figure 1: Plausible synthetic workflow for the target compound.

Characterization of the final product would typically involve techniques such as ^1H NMR, ^{13}C NMR, mass spectrometry, and infrared spectroscopy to confirm its structure and purity.

Biological Activity and Mechanism of Action

There is a significant lack of published data on the biological activity of **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate**. No studies detailing its screening against biological targets, its mechanism of action, or any quantitative data such as IC_{50} or EC_{50} values were found.

However, the broader class of indole derivatives is well-studied. For instance, various substituted indole-6-carboxylic acids have been synthesized and evaluated for their potential as antiproliferative agents, targeting receptors like EGFR and VEGFR-2.[3] Additionally, other indole derivatives have been investigated as inhibitors of enzymes such as cyclooxygenase (COX) and indoleamine 2,3-dioxygenase (IDO1).[4][5]

It is plausible that **1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate** may have been synthesized as part of a larger chemical library for high-throughput screening, but the results of such screenings are not publicly available.

Experimental Protocols

Due to the absence of published research specifically on this compound, no detailed experimental protocols for its biological evaluation can be provided. For researchers interested in investigating the potential activities of this molecule, general protocols for relevant assays can be adapted from studies on other indole derivatives. For example, protocols for in vitro

cytotoxicity assays (e.g., MTT assay) or enzyme inhibition assays would be relevant starting points.

Conclusion and Future Perspectives

1-tert-Butyl 6-methyl 1H-indole-1,6-dicarboxylate is a chemically defined compound that is commercially available. However, a thorough literature review reveals a striking absence of scientific research into its synthesis, biological properties, and potential therapeutic applications. This suggests that the compound is likely utilized as a building block in the synthesis of more complex molecules or remains an unexplored entity within vast chemical libraries.

Future research could focus on the de novo synthesis and complete characterization of this molecule, followed by a comprehensive biological screening against a panel of relevant targets, such as kinases, GPCRs, or enzymes involved in cancer and inflammatory pathways. Such studies would be necessary to elucidate any potential therapeutic value of this specific indole derivative. Until such data becomes available, its role in the landscape of medicinal chemistry remains undefined.

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